

A Technical Guide to the Physicochemical Properties of Diethyl Disulfide

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Compound of Interest

Compound Name: Diethyl disulfide

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This technical guide provides an in-depth overview of the boiling and melting points of **diethyl disulfide**. It includes a summary of its key physical properties, detailed experimental protocols for their determination, and a workflow for a common experimental procedure.

Core Physicochemical Data

Diethyl disulfide (C₄H₁₀S₂) is an organosulfur compound with a characteristic garlic-like odor. Accurate determination of its physical properties, such as boiling and melting points, is crucial for its application in various fields, including as a flavoring agent and a chemical intermediate in the synthesis of pharmaceuticals and pesticides.

The following table summarizes the reported boiling and melting points for **diethyl disulfide**, compiled from various sources.

Property	Value	Source(s)
Boiling Point	151-154 °C (at 760 mmHg)	[1] [2] [3] [4] [5] [6]
Melting Point	-101.5 °C to -95 °C	[2] [3] [5] [7]

Experimental Protocols for Property Determination

Accurate measurement of boiling and melting points is fundamental for the characterization and purity assessment of chemical compounds. Below are detailed methodologies for determining these properties for a liquid substance like **diethyl disulfide**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for its determination.

1. Capillary Method (Siwoloboff Method)

This micro-method is suitable when only a small amount of the substance is available.

- Principle: A small, inverted capillary tube is placed in a sample of the liquid, which is then heated. Air trapped in the capillary is expelled and replaced by the vapor of the liquid. The boiling point is the temperature at which the vapor pressure inside the capillary equals the atmospheric pressure, observed as a continuous stream of bubbles, and subsequently, the temperature at which the liquid re-enters the capillary upon cooling.
- Apparatus:
 - Melting point apparatus or Thiele tube
 - Thermometer
 - Small test tube
 - Capillary tubes (one end sealed)
- Procedure:
 - A small amount of **diethyl disulfide** is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The test tube assembly is attached to a thermometer and heated in a heating bath (e.g., oil bath in a Thiele tube or a melting point apparatus).

- The temperature is raised until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

2. Simple Distillation

This method is suitable for larger sample volumes and also serves as a purification technique.

- Principle: The liquid is heated to its boiling point, the vapor is condensed, and the condensate is collected. The temperature of the vapor in equilibrium with the boiling liquid is measured as the boiling point.
- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle or water bath
- Procedure:
 - The distillation flask is filled with **diethyl disulfide** to about two-thirds of its volume. Boiling chips are added to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated, and the temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and the first drops of distillate are collected. This stable

temperature is the boiling point.

Determination of Melting Point

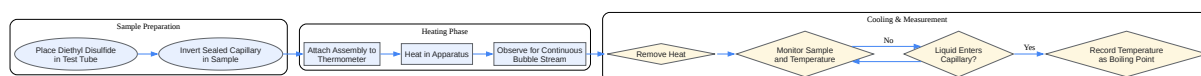
Since **diethyl disulfide** is a liquid at room temperature, its melting point is determined at sub-ambient temperatures.

1. Capillary Method with Cooling

- Principle: A sample of the solidified substance is slowly warmed, and the temperature range over which it melts is observed.
- Apparatus:
 - Melting point apparatus with a cooling function or a suitable cooling bath (e.g., dry ice/acetone).
 - Thermometer
 - Capillary tubes (one end sealed)
- Procedure:
 - A small amount of liquid **diethyl disulfide** is introduced into a capillary tube.
 - The capillary tube is cooled (e.g., using dry ice) until the sample solidifies.
 - The capillary tube is placed in a melting point apparatus that has been pre-cooled.
 - The temperature is raised slowly (typically 1-2 °C per minute).
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure substance, this range is typically narrow.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the boiling point of **diethyl disulfide** using the capillary method.



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